

Spectroscopic Data for 7-butyloxepan-2-one: An In-depth Technical Guide

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Compound of Interest

Compound Name: 7-Butyloxepan-2-one

CAS No.: 5579-78-2

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This technical guide provides a comprehensive overview of the spectroscopic data for **7-butyloxepan-2-one** (ϵ -decalactone). Designed for researchers, scientists, and drug development professionals, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data integral to the structural elucidation and characterization of this lactone. While experimental data for this specific molecule is not readily available in public databases, this guide utilizes highly accurate predicted data, interpreted through the lens of foundational spectroscopic principles and extensive experience with related molecular structures.

Introduction

7-butyloxepan-2-one is a substituted ϵ -caprolactone, a seven-membered lactone ring with a butyl substituent at the 7-position. Its molecular formula is $C_{10}H_{18}O_2$ with a molecular weight of 170.25 g/mol [1][2]. The structural characterization of such molecules is paramount in fields ranging from synthetic chemistry to materials science and drug discovery. Spectroscopic techniques provide a non-destructive means to confirm molecular structure, assess purity, and understand the chemical environment of atoms within the molecule. This guide will explore the

predicted ^1H NMR, ^{13}C NMR, IR, and MS data for **7-butyloxepan-2-one**, offering expert interpretation and standardized protocols for data acquisition.

Molecular Structure and Atom Numbering

To facilitate a clear and unambiguous discussion of the spectroscopic data, the following atom numbering scheme will be used throughout this guide.

Caption: Molecular structure and numbering of **7-butyloxepan-2-one**.

I. Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

^1H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule. The chemical shift, splitting pattern (multiplicity), and integration of each signal are used to assemble the molecular structure.

Experimental Protocol: ^1H NMR Data Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of **7-butyloxepan-2-one** in 0.6-0.7 mL of deuterated chloroform (CDCl_3). The choice of CDCl_3 is due to its excellent solubilizing properties for a wide range of organic compounds and its single, well-characterized residual solvent peak. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer. Higher field strengths provide better signal dispersion and resolution, which is crucial for resolving complex multiplets.
- **Acquisition Parameters:**
 - **Pulse Program:** A standard single-pulse experiment (e.g., 'zg30') is typically sufficient.
 - **Number of Scans:** 16-32 scans are generally adequate to achieve a good signal-to-noise ratio for a sample of this concentration.

- Relaxation Delay (d1): A delay of 1-2 seconds between scans ensures proper relaxation of the protons, leading to accurate integration.
- Acquisition Time (aq): An acquisition time of 3-4 seconds provides good digital resolution.
- Spectral Width (sw): A spectral width of 12-16 ppm is appropriate to cover the entire range of proton chemical shifts in organic molecules.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the resulting spectrum to obtain a flat baseline.
 - Calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.
 - Integrate the signals to determine the relative number of protons corresponding to each peak.

Predicted ^1H NMR Data and Interpretation

The following table summarizes the predicted ^1H NMR spectral data for **7-butyloxepan-2-one**.

Proton(s)	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration	Interpretation
H7	4.10 - 4.25	Multiplet (m)	1H	Proton on the carbon adjacent to the ring oxygen (C7). Deshielded due to the electronegativity of the oxygen.
H3	2.45 - 2.60	Triplet of triplets (tt)	2H	Protons on the carbon alpha to the carbonyl group (C3). Deshielded by the carbonyl.
H8	1.60 - 1.85	Multiplet (m)	2H	Protons on the first carbon of the butyl chain (C8).
H4, H5, H6	1.35 - 1.60	Multiplet (m)	6H	Overlapping signals from the methylene groups within the lactone ring.
H9, H10	1.25 - 1.35	Multiplet (m)	4H	Methylene protons of the butyl chain.
H11	0.85 - 0.95	Triplet (t)	3H	Terminal methyl group of the butyl chain.

Causality of Spectral Features:

- H7 (δ ~4.1-4.25 ppm): This proton is attached to the chiral center (C7) which is also bonded to the ring oxygen. The strong deshielding effect of the electronegative oxygen atom shifts this signal significantly downfield. Its multiplicity will be complex due to coupling with the two diastereotopic protons on C6 and the two protons on C8.
- H3 (δ ~2.45-2.60 ppm): These protons are on the carbon alpha to the carbonyl group. The electron-withdrawing nature of the carbonyl deshields these protons, moving their signal downfield. They are expected to appear as a triplet of triplets due to coupling with the adjacent methylene group (H4).
- Alkyl Region (δ ~0.85-1.85 ppm): The remaining protons of the butyl chain and the lactone ring appear in the typical aliphatic region. The terminal methyl group (H11) is expected to be a triplet, coupling with the adjacent methylene group (H10). The other methylene groups will present as complex, overlapping multiplets.

II. Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information on the carbon skeleton of a molecule. Each unique carbon atom in a different chemical environment gives a distinct signal.

Experimental Protocol: ^{13}C NMR Data Acquisition

- Sample Preparation: The same sample prepared for ^1H NMR can be used.
- Instrumentation: A 400 MHz spectrometer (operating at ~100 MHz for ^{13}C) or higher.
- Acquisition Parameters:
 - Pulse Program: A standard proton-decoupled experiment (e.g., 'zgpg30') is used to produce a spectrum with single lines for each carbon. This simplifies the spectrum and improves the signal-to-noise ratio.
 - Number of Scans: A larger number of scans (e.g., 1024 or more) is required compared to ^1H NMR due to the low natural abundance of the ^{13}C isotope.
 - Relaxation Delay (d1): A 2-second delay is standard.

- Spectral Width (sw): A spectral width of 220-240 ppm is sufficient to cover the full range of carbon chemical shifts.
- Data Processing:
 - Apply a Fourier transform, phase the spectrum, and reference it. The CDCl_3 solvent peak ($\delta \sim 77.16$ ppm) is commonly used as a secondary reference.

Predicted ^{13}C NMR Data and Interpretation

Carbon(s)	Predicted Chemical Shift (ppm)	Interpretation
C1	175.0 - 178.0	Carbonyl carbon of the ester. Highly deshielded.
C7	78.0 - 82.0	Carbon adjacent to the ring oxygen. Deshielded.
C3	35.0 - 38.0	Carbon alpha to the carbonyl group.
C8	33.0 - 36.0	First carbon of the butyl chain.
C4, C5, C6	25.0 - 32.0	Methylene carbons of the lactone ring.
C9	27.0 - 29.0	Methylene carbon of the butyl chain.
C10	22.0 - 24.0	Methylene carbon of the butyl chain.
C11	13.5 - 14.5	Terminal methyl carbon of the butyl chain.

Causality of Spectral Features:

- C1 ($\delta \sim 175$ -178 ppm): The carbonyl carbon is the most deshielded carbon due to the double bond to one oxygen and a single bond to another, resulting in a significant downfield shift.

- C7 (δ ~78-82 ppm): This carbon is directly attached to the electronegative ring oxygen, causing a substantial downfield shift into the range typical for carbons in ethers or esters.
- Aliphatic Carbons (δ ~13-38 ppm): The remaining carbons of the ring and the butyl chain appear in the upfield aliphatic region. The chemical shifts are influenced by their proximity to the functional groups and the degree of substitution. The terminal methyl carbon (C11) is the most shielded and appears at the highest field (lowest ppm value).

III. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR Data Acquisition

- Sample Preparation: For a liquid sample like **7-butyloxepan-2-one**, the simplest method is to place a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition Parameters:
 - Scan Range: Typically 4000 cm^{-1} to 400 cm^{-1} .
 - Number of Scans: 16-32 scans are usually sufficient.
 - Resolution: A resolution of 4 cm^{-1} is standard for routine analysis.
- Data Processing:
 - A background spectrum (of the empty salt plates) is first recorded and automatically subtracted from the sample spectrum to remove atmospheric (CO_2 , H_2O) and instrument-related absorptions.

Predicted IR Data and Interpretation

Wavenumber (cm ⁻¹)	Intensity	Vibration	Interpretation
~1735	Strong, Sharp	C=O stretch	Characteristic of a saturated ester (lactone). This is the most prominent peak in the spectrum.
2850 - 2960	Strong	C-H stretch	Aliphatic C-H stretching from the methylene and methyl groups.
1150 - 1250	Strong	C-O stretch	Asymmetric C-O-C stretch of the ester linkage.
1450 - 1470	Medium	C-H bend	Methylene (scissoring) and methyl (asymmetric) bending vibrations.

Causality of Spectral Features:

- ~1735 cm⁻¹ (C=O Stretch): The strong absorption is due to the large change in dipole moment during the stretching vibration of the highly polar carbonyl bond. For a seven-membered ring lactone, this peak is typically found around 1735 cm⁻¹, slightly lower than for a six-membered ring due to reduced ring strain.
- 2850-2960 cm⁻¹ (C-H Stretch): The presence of numerous sp³-hybridized C-H bonds in the alkyl chain and the lactone ring results in strong absorptions in this region.
- 1150-1250 cm⁻¹ (C-O Stretch): The C-O single bond stretch of the ester group is also a strong and characteristic absorption.

IV. Mass Spectrometry (MS)

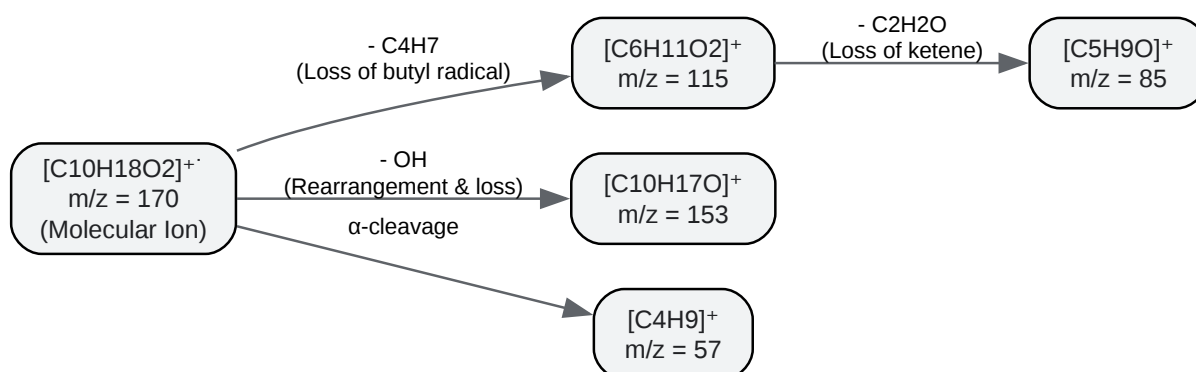
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization, which aids in confirming the molecular formula and aspects of the structure.

Experimental Protocol: MS Data Acquisition (Electron Ionization)

- **Sample Introduction:** A dilute solution of the sample in a volatile solvent (e.g., methanol or dichloromethane) is injected into the instrument. Alternatively, a direct insertion probe can be used.
- **Instrumentation:** A mass spectrometer equipped with an electron ionization (EI) source.
- **Ionization:** The sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).

Predicted Mass Spectrum Data and Interpretation

- **Molecular Ion (M^+):** $m/z = 170$. This peak corresponds to the intact molecule with one electron removed. Its presence confirms the molecular weight of 170.25 g/mol .
- **Key Fragmentation Pathways:**



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Caption: Predicted major fragmentation pathways for **7-butyloxepan-2-one** in EI-MS.

Causality of Fragmentation:

- $m/z = 115$: This prominent peak likely arises from the loss of the butyl radical ($\bullet\text{C}_4\text{H}_9$, 57 Da) via cleavage of the bond between C7 and C8. The resulting fragment retains the lactone ring structure.
- $m/z = 57$: The butyl carbocation ($[\text{C}_4\text{H}_9]^+$) is a stable secondary carbocation and is expected to be an abundant fragment.
- $m/z = 85$: A common fragmentation pathway for lactones is the loss of water and an alkyl fragment, or through more complex rearrangements. A fragment of $m/z = 85$ could correspond to a $[\text{C}_5\text{H}_9\text{O}]^+$ species.
- McLafferty Rearrangement: While not depicted in the simplified diagram, a McLafferty rearrangement is possible if a gamma-hydrogen on the butyl chain can be transferred to the carbonyl oxygen, leading to the loss of a neutral butene molecule and a fragment at $m/z = 114$.

Conclusion

The combined analysis of ^1H NMR, ^{13}C NMR, IR, and mass spectrometry provides a detailed and self-validating spectroscopic profile of **7-butyloxepan-2-one**. The predicted data, grounded in established chemical principles, consistently points to the assigned structure. The strong carbonyl stretch in the IR confirms the lactone functional group. The molecular ion peak in the mass spectrum verifies the molecular weight, and the fragmentation pattern is consistent with the proposed structure. Finally, the detailed chemical shifts and coupling patterns in the ^1H and ^{13}C NMR spectra allow for the unambiguous assignment of every proton and carbon in the molecule, completing the structural elucidation. This guide provides the necessary framework for researchers to characterize **7-butyloxepan-2-one** and related compounds with confidence.

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Sources

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